

Application Notes and Protocols: The Role of 1-Methoxyheptane in Fragrance Formulation

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Compound of Interest

Compound Name: 1-Methoxyheptane

Cat. No.: B13389018

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These application notes provide a comprehensive overview of **1-methoxyheptane**, a simple aliphatic ether, and its potential role in fragrance formulation. This document details its chemical and physical properties, olfactory profile, and recommended evaluation protocols for its application in various consumer products. While specific quantitative performance data for **1-methoxyheptane** is limited in publicly available literature, this guide incorporates data from similar aliphatic ethers and established industry standards to provide a thorough framework for its assessment and use.

Introduction to 1-Methoxyheptane in Fragrance

1-Methoxyheptane (also known as methyl heptyl ether) is an aliphatic ether that can be utilized in fragrance formulations to impart specific olfactory characteristics and modify the overall scent profile. Ethers are known in perfumery for their volatility, which often contributes to the top notes of a fragrance, and their solvent properties, aiding in the blending of other raw materials.^[1] Their relative stability also makes them suitable for a variety of product bases.^[1]

Olfactory Profile

While detailed sensory data for **1-methoxyheptane** is not extensively published, the general profile for simple aliphatic ethers is often described as light, fresh, and ethereal, with potential fruity or green nuances.^[1] A related compound, **1-methoxyheptane-3-thiol**, is noted for its floral, green, and gardenia-like scent, suggesting that the methoxyheptane structure can

contribute to complex and desirable aromas.[2] For the purpose of these notes, the olfactory character of **1-methoxyheptane** will be considered as a fresh, slightly green, and ethereal top note modifier.

Physicochemical Properties

A summary of the key physicochemical properties of **1-methoxyheptane** is provided in the table below. These properties are crucial for predicting its behavior in fragrance formulations, including its evaporation rate and solubility.

Property	Value	Reference
Chemical Name	1-Methoxyheptane	--INVALID-LINK--
Synonyms	Methyl heptyl ether	--INVALID-LINK--
CAS Number	629-32-3	--INVALID-LINK--
Molecular Formula	C ₈ H ₁₈ O	--INVALID-LINK--
Molecular Weight	130.23 g/mol	--INVALID-LINK--
Appearance	Colorless liquid (presumed)	General property of similar ethers
Boiling Point	150.5 °C at 760 mmHg	LookChem
Vapor Pressure	4.87 mmHg at 25°C	LookChem
Flash Point	35.8 °C	LookChem
Solubility	Soluble in oils and ethanol	General property of ethers[1]

Applications in Fragrance Formulation

Based on its properties, **1-methoxyheptane** is best suited as a top note modifier in various fragrance applications. Its volatility suggests a fast-evaporating character that can provide an initial lift to a fragrance.

Recommended Usage Levels

Specific usage levels for **1-methoxyheptane** are not widely documented. However, based on data for similar aliphatic ethers used in perfumery, the following are suggested starting concentrations for evaluation:

Application	Recommended Concentration (% w/w)
Fine Fragrance (Alcohol-based)	0.1 - 2.0
Body Lotion / Cream	0.05 - 0.5
Soap (Bar and Liquid)	0.1 - 1.0
Shampoo / Conditioner	0.05 - 0.5
Air Care Products	0.2 - 2.0

Note: These are starting recommendations and should be optimized based on sensory and stability testing.

Blending Properties

1-Methoxyheptane, as a simple ether, is expected to be an excellent solvent for a wide range of fragrance raw materials, aiding in the creation of homogenous blends.^[1] It is likely to blend well with citrus, fruity, green, and floral notes, enhancing their initial impact and diffusion.

Experimental Protocols

The following protocols are designed to thoroughly evaluate the performance and stability of **1-methoxyheptane** in fragrance formulations.

Sensory Analysis Protocol

This protocol outlines a method for the sensory evaluation of **1-methoxyheptane** by a trained panel.

Objective: To characterize the olfactory profile of **1-methoxyheptane** and its impact on a model fragrance.

Materials:

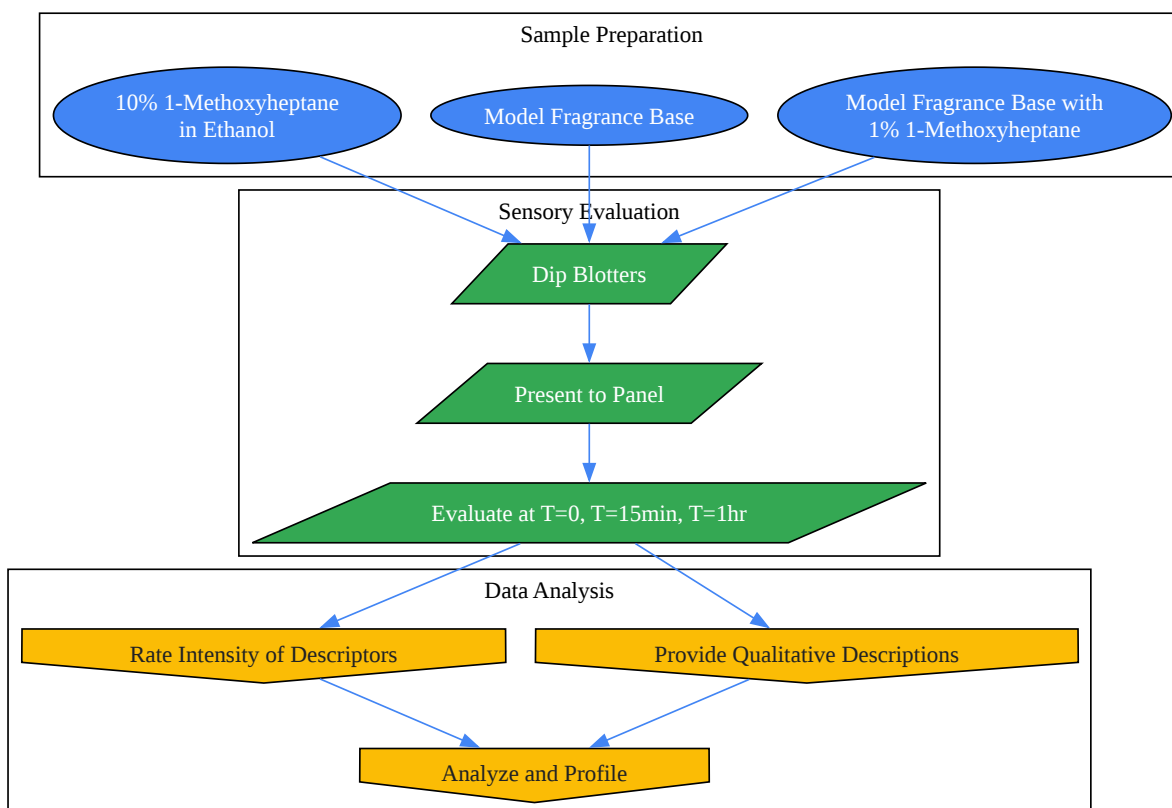
- **1-Methoxyheptane**
- Ethanol (perfumer's grade)
- Standard fragrance blotters
- A simple fragrance base (e.g., a blend of citrus and floral notes)
- Glass beakers and stirring rods
- Pipettes

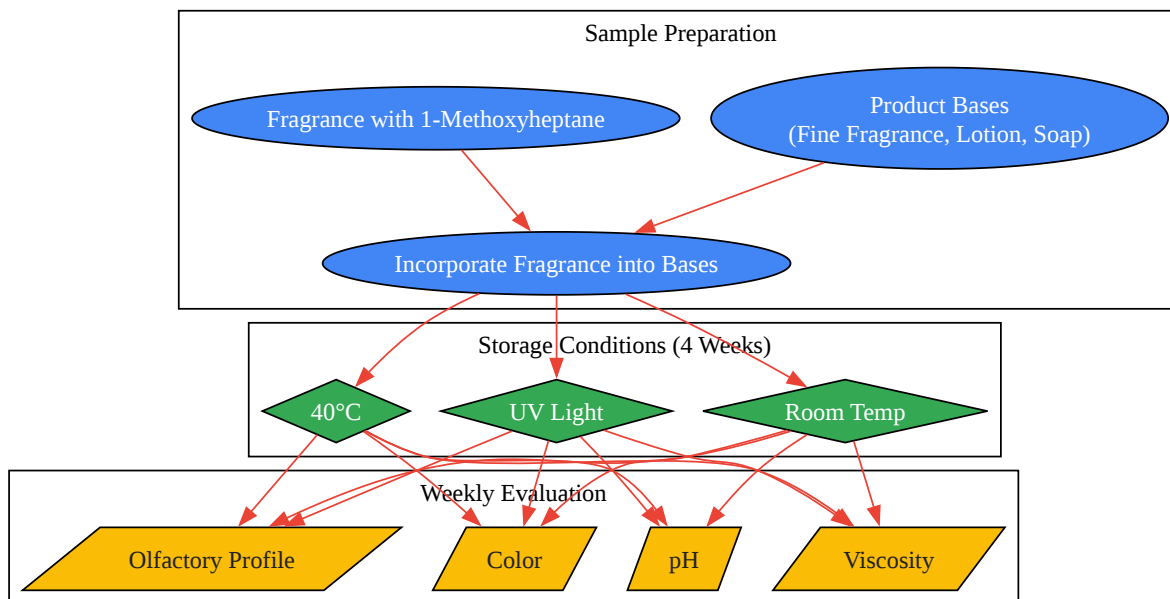
Procedure:

- Preparation of Samples:
 - Prepare a 10% dilution of **1-methoxyheptane** in ethanol.
 - Prepare the model fragrance base.
 - Prepare a second version of the model fragrance base containing 1% **1-methoxyheptane**.
- Evaluation:
 - Dip fragrance blotters into each of the three preparations.
 - Present the blotters to a panel of at least five trained sensory analysts in a well-ventilated, odor-free room.
 - Panelists should evaluate the samples at three time points: immediately after dipping (top notes), after 15 minutes (heart notes), and after 1 hour (dry down).
 - Panelists will rate the intensity of various scent descriptors (e.g., green, fruity, ethereal, fresh, sweet) on a scale of 1 to 10.
 - Panelists will also provide qualitative descriptions of the scent and its evolution over time.

Data Analysis:

- Average the intensity ratings for each descriptor at each time point.
- Compile and analyze the qualitative descriptions to create a comprehensive olfactory profile.





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References

- 1. How Ethers Enhance Aroma Formulations For Manufacturers [chemicalbull.com]
- 2. The 1-Methoxyheptane-3-thiols [leffingwell.com]
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